

Asticolorin B physical and chemical properties

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Compound of Interest

Compound Name: *Asticolorin B*

Cat. No.: *B15573408*

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Asticolorin B: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Asticolorin B is a mycotoxin, a class of secondary metabolites produced by fungi. It was first isolated from the fungus *Aspergillus multicolor*. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Asticolorin B**, alongside available experimental details. It is important to note that research on **Asticolorin B** appears to be limited since its initial discovery and characterization.

Physical and Chemical Properties

While a complete profile of the physical and chemical properties of **Asticolorin B** is not readily available in the current body of scientific literature, some key data has been reported. The following tables summarize the known quantitative information for **Asticolorin B** and its related compound, Asticolorin A, for comparative purposes.

Table 1: General and Physicochemical Properties of **Asticolorin B**

Property	Value	Source
Molecular Formula	C ₃₃ H ₂₈ O ₇	[1]
Molecular Weight	536.57 g/mol	[1]
CAS Number	93376-71-7	[1]
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Not Reported	

Table 2: Spectroscopic Data for the Asticolorin Family

Spectroscopic Method	Asticolorin A	Asticolorin B	Source
UV-Vis (λ _{max} in nm)	225, 263, 290, 304, 316	Not Reported	[2]
¹ H NMR	Data used for structure elucidation	Data used for structure elucidation	[2][3][4]
¹³ C NMR	Data used for structure elucidation	Data used for structure elucidation	[2][3][4]
Mass Spectrometry	Molecular ion at m/z 538 (Field Desorption MS)	Not Reported	[2]
Infrared (IR) Spectroscopy	Not Reported	Not Reported	

Note: Specific spectral data traces and detailed peak assignments for **Asticolorin B** are not available in the reviewed literature.

Experimental Protocols

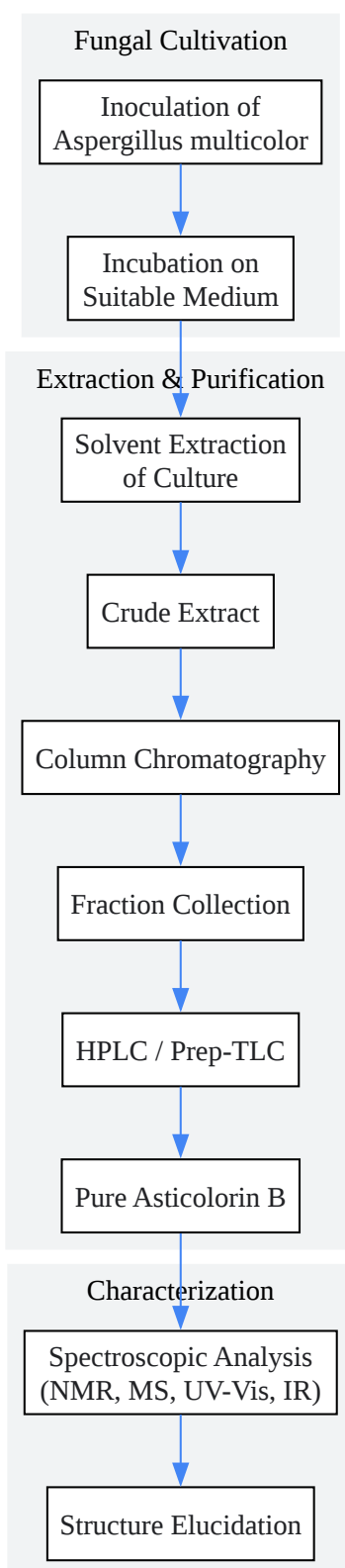
Detailed experimental protocols specifically for **Asticolorin B** are scarce. However, based on the original discovery and general mycotoxin isolation procedures, a general workflow can be outlined.

Isolation and Purification of Asticolorins from *Aspergillus multicolor*

The asticolorins, including **Asticolorin B**, are produced by the fungus *Aspergillus multicolor*.^[1]
^[5] The general procedure for their isolation involves the cultivation of the fungus followed by extraction and chromatographic separation of the metabolites.

- **Cultivation of *Aspergillus multicolor*:** The fungus can be grown on various media suitable for mycotoxin production, such as Czapek yeast extract agar (CYA) or Malt Extract Agar Oxoid (MEAOX).^[5] The original study mentions cultivation on whole maize cultures.^[2]
- **Extraction of Metabolites:** The fungal culture (mycelium and substrate) is typically extracted with an organic solvent, such as chloroform or ethyl acetate, to isolate the secondary metabolites.
- **Chromatographic Separation:** The crude extract is then subjected to chromatographic techniques to separate the different compounds. This may involve column chromatography on silica gel, followed by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to isolate pure **Asticolorin B**.

The following diagram illustrates a generalized workflow for the isolation and characterization of mycotoxins like **Asticolorin B** from an *Aspergillus* species.



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